

Safeguarding Your Laboratory: Proper Disposal of 2-Sulfoethyl Methacrylate

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Compound of Interest

Compound Name: 2-Sulfoethyl methacrylate

Cat. No.: B089208

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For researchers and professionals in drug development, the meticulous management of laboratory chemicals is a cornerstone of safety and regulatory compliance. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **2-Sulfoethyl methacrylate** (SEM), ensuring the protection of laboratory personnel and the environment. Adherence to these procedures is critical for fostering a secure research setting.

Immediate Safety Precautions and Handling

Before initiating any disposal procedures, it is imperative to handle **2-Sulfoethyl methacrylate** with the appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles or a face shield, and a laboratory coat.^{[1][2]} All work should be performed in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhaling vapors.^{[1][3][4][5]}

2-Sulfoethyl methacrylate is classified as a substance that causes severe skin burns and eye damage.^{[1][4][6]} In case of contact, immediate and thorough rinsing with water is crucial, followed by medical attention.^{[1][3][5]}

Quantitative Data for 2-Sulfoethyl Methacrylate

For quick reference, the following table summarizes key quantitative data for **2-Sulfoethyl methacrylate**.

Property	Value
Molecular Formula	C6H10O5S
Molecular Weight	194.21 g/mol [6]
CAS Number	10595-80-9 [1] [4] [5]
Density	~1.32 g/mL [7] or 1.3245 g/cm ³ (at 25°C) [8] [9]
Flash Point	287°F [8]
Refractive Index	1.477 (at 20°C) [7] [8]
Viscosity	400 cp (at 25°C) [8] [9]
Inhibitor Concentration	~3000 ppm MEHQ [7] [8]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **2-Sulfoethyl methacrylate** is through an approved hazardous waste disposal facility.[\[1\]](#)[\[2\]](#) Incineration at a licensed chemical destruction plant is a common and effective method.[\[3\]](#)

Step 1: Waste Identification and Classification

2-Sulfoethyl methacrylate should be treated as hazardous waste. Consult your institution's Environmental Health and Safety (EHS) department and the Safety Data Sheet (SDS) to ensure proper classification according to local, state, and federal regulations.[\[2\]](#)

Step 2: Waste Collection and Segregation

- Container: Use a dedicated, properly labeled, and chemically compatible container for collecting waste **2-Sulfoethyl methacrylate**.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The container must be kept tightly closed.[\[1\]](#)[\[3\]](#)
- Labeling: The waste container must be clearly marked as "Hazardous Waste" and include the full chemical name: "**2-Sulfoethyl Methacrylate**".[\[2\]](#)

- Segregation: Do not mix **2-Sulfoethyl methacrylate** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.
[\[2\]](#)

Step 3: Waste Storage

Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.[\[1\]](#)[\[2\]](#)[\[3\]](#) Keep it away from heat, direct sunlight, and incompatible materials such as oxidizing agents, acids, and bases.[\[2\]](#)

Step 4: Arranging for Disposal

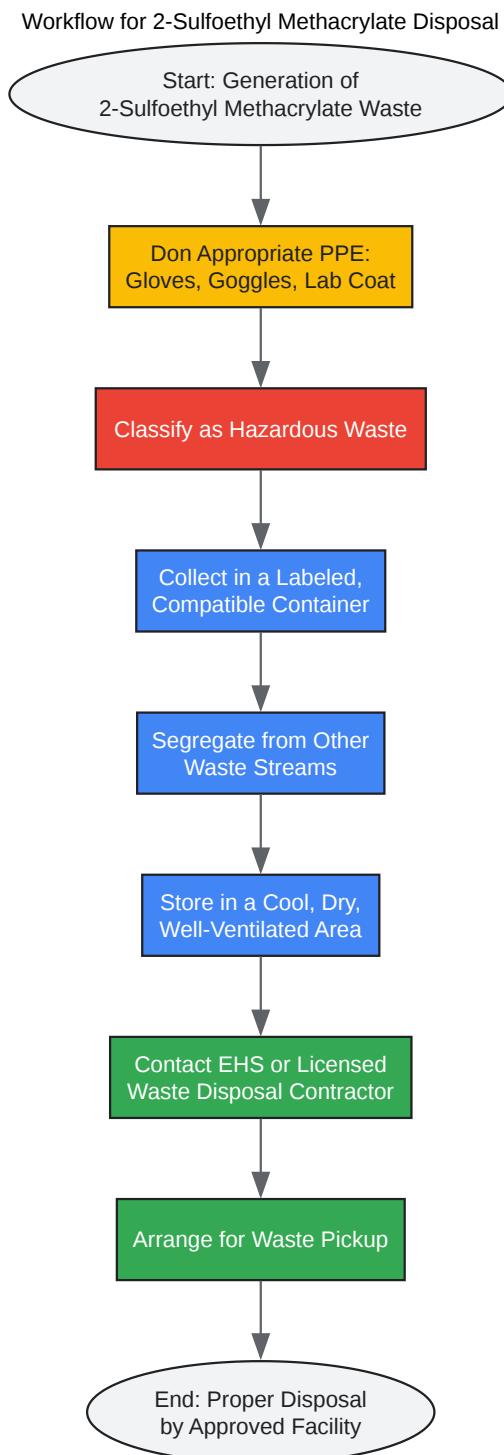
Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup for the waste.[\[2\]](#) Provide them with accurate information about the waste material.

Disposal of Contaminated Materials

Any materials, such as gloves, absorbent pads, or labware, that are contaminated with **2-Sulfoethyl methacrylate** should also be disposed of as hazardous waste.[\[1\]](#) These items should be collected in a separate, clearly labeled container and managed alongside the liquid waste. Contaminated packaging should be disposed of as unused product.[\[1\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Sulfoethyl methacrylate**.



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Caption: Disposal workflow for **2-Sulfoethyl Methacrylate**.

By adhering to these detailed procedures, laboratory professionals can ensure the safe and compliant disposal of **2-Sulfoethyl methacrylate**, thereby maintaining a secure research environment and upholding their commitment to environmental stewardship. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet for the product.

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